

Navigating the Safe Disposal of 2-Hydroxyethylhydrazine: A Procedural Guide

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Compound of Interest

Compound Name: 2-Hydroxyethylhydrazine

Cat. No.: B031387

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Proper management and disposal of **2-Hydroxyethylhydrazine** are critical for ensuring laboratory safety and environmental protection. This potent chemical, utilized in various research and development applications, is classified as a hazardous substance, necessitating strict adherence to established protocols. This guide provides a comprehensive, step-by-step framework for researchers, scientists, and drug development professionals to handle and dispose of **2-Hydroxyethylhydrazine** waste safely and in compliance with regulations.

Hazard Profile of 2-Hydroxyethylhydrazine

2-Hydroxyethylhydrazine is a combustible, toxic, and corrosive chemical.^{[1][2][3][4]} It is crucial to understand its hazard profile before handling. The substance is toxic if swallowed, inhaled, or comes into contact with skin.^{[1][3][4]} It is known to cause serious irritation to the eyes and skin and may cause respiratory irritation.^{[1][2][3][4][5]} Furthermore, there is limited evidence suggesting it may be a carcinogen and is suspected of causing genetic defects.^{[1][3][4]}

Hazard Classification	Description
Acute Toxicity	Category 3 (Oral, Dermal, Inhalation) - Toxic if swallowed, in contact with skin, or if inhaled.[3][4]
Skin Corrosion/Irritation	Category 2 - Causes skin irritation.[2][3][4][5]
Serious Eye Damage/Irritation	Category 2 - Causes serious eye irritation.[2][3][4][5]
Carcinogenicity	Category 2 - Suspected of causing cancer.[3][4]
Germ Cell Mutagenicity	Category 2 - Suspected of causing genetic defects.[3]
STOT - Single Exposure	Category 3 - May cause respiratory irritation.[2][3][4]
Physical Hazard	Combustible Liquid.[1][2]
Environmental Hazard	Harmful to aquatic organisms.[1]

Experimental Protocols: Disposal Methodology

The disposal of **2-Hydroxyethylhydrazine** is not a laboratory experiment but a regulated safety procedure. The primary and universally mandated protocol is to treat it as hazardous waste and dispose of it through a licensed and certified hazardous waste management company. All waste must be handled in accordance with local, state, and federal regulations.[1]

Key Procedural Steps:

- **Waste Identification:** Chemical waste generators must first determine that the discarded chemical is classified as hazardous waste.[5] **2-Hydroxyethylhydrazine** is considered a hazardous substance according to OSHA 29 CFR 1910.1200.[1][5]
- **Segregation and Collection:** Collect waste **2-Hydroxyethylhydrazine** in a dedicated, properly labeled, and sealed container. The container should be made of a compatible material (e.g., lined metal or plastic pail) and stored in a cool, dry, well-ventilated area away from incompatible materials such as oxidizing agents, acids, and acid chlorides.[1][3]

- Personal Protective Equipment (PPE): When handling waste, always wear appropriate PPE, including safety glasses with side-shields or goggles, chemical-resistant gloves, and a lab coat or impervious clothing.[6] All handling of the waste should occur in a well-ventilated area or under a chemical fume hood.[1][2]
- Disposal Method: The recommended disposal method is incineration at an approved facility. [1][3] One safety data sheet suggests dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[3] Never discharge **2-Hydroxyethylhydrazine** or its containers into drains or the environment. [1][2][3]
- Container Disposal: Empty containers are still considered hazardous as they may contain chemical residue.[1] They should not be reused. If recycling is not an option, containers should be punctured to prevent reuse and disposed of in an authorized landfill or as directed by your waste management provider.[1]

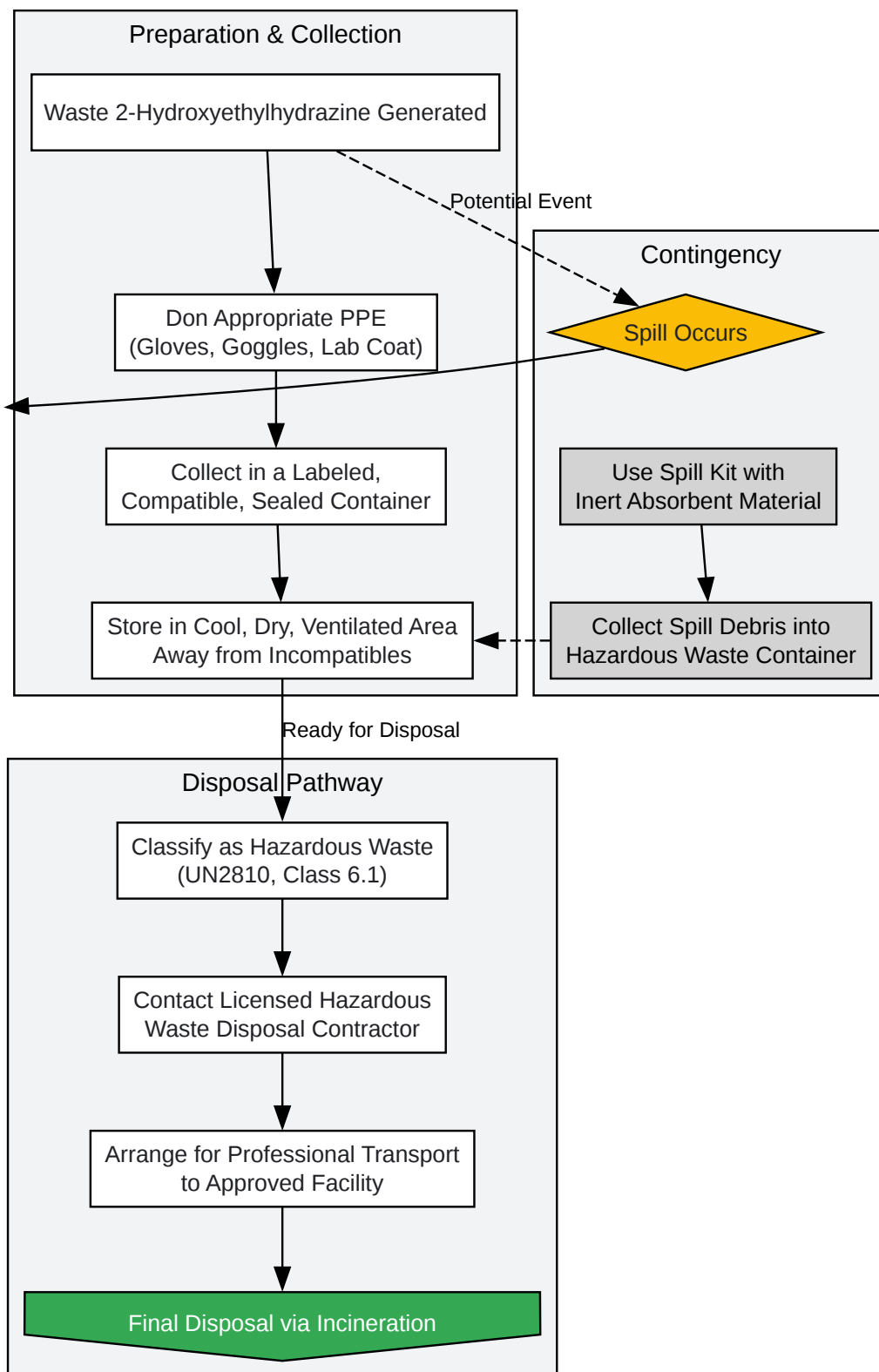
Transportation and Shipping Data

For the transport of waste **2-Hydroxyethylhydrazine** to a disposal facility, it must be classified and labeled according to transportation regulations.

Data Point	Value
UN Number	UN2810[2][3][5]
Proper Shipping Name	Toxic liquid, organic, n.o.s. ((2-Hydroxyethyl)hydrazine)[2][3][5]
Transport Hazard Class	6.1 (Toxic)[2][5]
Packing Group	III[2][5]

Disposal Workflow

The following diagram illustrates the procedural workflow for the proper disposal of **2-Hydroxyethylhydrazine**.



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